

1-Ethoxymethyl-2-iodoimidazole molecular weight and formula

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Compound of Interest

Compound Name: **1-Ethoxymethyl-2-iodoimidazole**

Cat. No.: **B114127**

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In-depth Technical Guide: 1-Ethoxymethyl-2-iodoimidazole

This guide provides a detailed overview of the core physicochemical properties of **1-Ethoxymethyl-2-iodoimidazole**, a compound of interest for researchers, scientists, and professionals in the field of drug development.

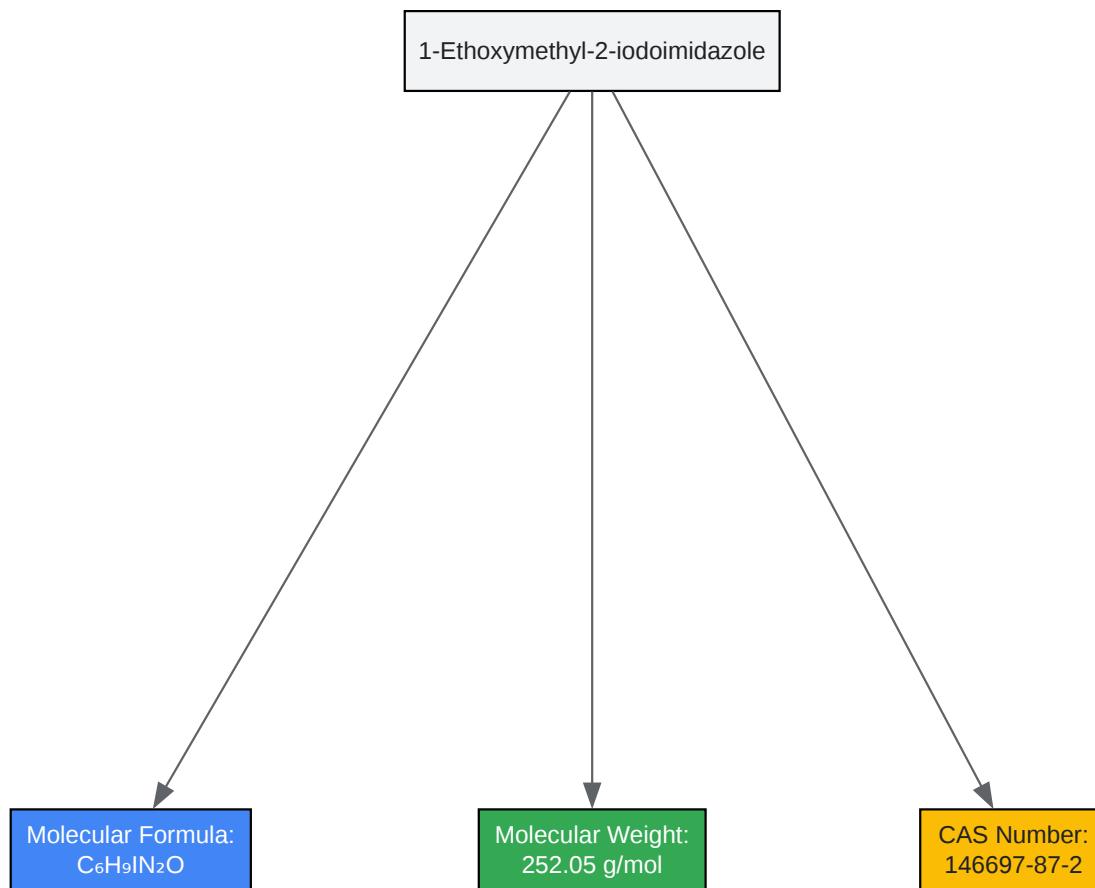
Physicochemical Data

The fundamental molecular characteristics of **1-Ethoxymethyl-2-iodoimidazole** are summarized below. This data is essential for a variety of experimental and theoretical applications, from reaction stoichiometry to spectroscopic analysis.

Property	Value
Molecular Formula	C ₆ H ₉ IN ₂ O ^{[1][2]}
Molecular Weight	252.05 g/mol ^{[2][3][4]}
IUPAC Name	1-(ethoxymethyl)-2-iodo-1H-imidazole
CAS Number	146697-87-2 ^{[1][2]}

Logical Relationship of Chemical Information

The following diagram illustrates the logical flow from the compound's name to its fundamental chemical properties.



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Caption: Relationship between compound name and its key identifiers.

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